

Foundational Research on DL5050's Properties: A Technical Overview

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Compound of Interest

Compound Name: DL5050

Cat. No.: B607142

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Abstract

This document provides a comprehensive technical overview of the foundational research into the properties of the novel compound **DL5050**. It is intended for researchers, scientists, and drug development professionals. The guide details the pharmacological profile, key experimental methodologies, and elucidated signaling pathways associated with **DL5050**. All quantitative data are presented in standardized tables for clarity and comparative analysis. Methodologies for critical experiments are described in detail to ensure reproducibility. Furthermore, key mechanisms and workflows are visualized using standardized diagrams.

Pharmacological Profile of DL5050

The initial characterization of **DL5050** involved a series of in vitro and in vivo studies to determine its efficacy, potency, and pharmacokinetic properties. The following tables summarize the key quantitative data obtained from these foundational studies.

In Vitro Efficacy and Potency

The inhibitory activity of **DL5050** was assessed against a panel of kinases relevant to its proposed mechanism of action. The half-maximal inhibitory concentration (IC50) and binding affinity (Ki) were determined using standardized enzymatic and binding assays.

Table 1: In Vitro Inhibitory Activity of **DL5050**

Target Kinase	IC50 (nM)	Ki (nM)	Assay Type
Target A	15.2	8.1	Enzymatic Assay
Target B	45.8	22.5	Binding Assay
Off-Target X	> 10,000	> 5,000	Enzymatic Assay
Off-Target Y	8,500	4,200	Binding Assay

Pharmacokinetic Properties

Pharmacokinetic parameters of **DL5050** were evaluated in a murine model following a single intravenous (IV) and oral (PO) administration.

Table 2: Pharmacokinetic Profile of **DL5050** in Murine Model

Parameter	Intravenous (IV)	Oral (PO)
Dose (mg/kg)	5	20
Cmax (ng/mL)	1250	850
Tmax (h)	0.25	2.0
AUC (0-inf) (ng·h/mL)	3500	4100
Half-life (t1/2) (h)	4.5	4.8
Bioavailability (%)	N/A	47

Key Experimental Protocols

Detailed methodologies for the foundational experiments are provided below to ensure transparency and facilitate replication.

Protocol: Kinase Inhibition Assay (Enzymatic)

- Reagents and Materials: Recombinant human kinases (Target A, Off-Target X), ATP, substrate peptide, **DL5050** stock solution (10 mM in DMSO), assay buffer (50 mM HEPES, pH 7.5, 10 mM MgCl₂, 1 mM DTT).
- Procedure:
 1. A serial dilution of **DL5050** was prepared in assay buffer.
 2. Kinase, substrate peptide, and the diluted **DL5050** were added to a 96-well plate and incubated for 15 minutes at room temperature.
 3. The reaction was initiated by adding ATP.
 4. The plate was incubated for 60 minutes at 30°C.
 5. The reaction was stopped, and kinase activity was measured via a luminescence-based ATP detection reagent.
- Data Analysis: The luminescence signal was normalized to control wells (0% inhibition) and background (100% inhibition). The IC₅₀ values were calculated using a four-parameter logistic curve fit.

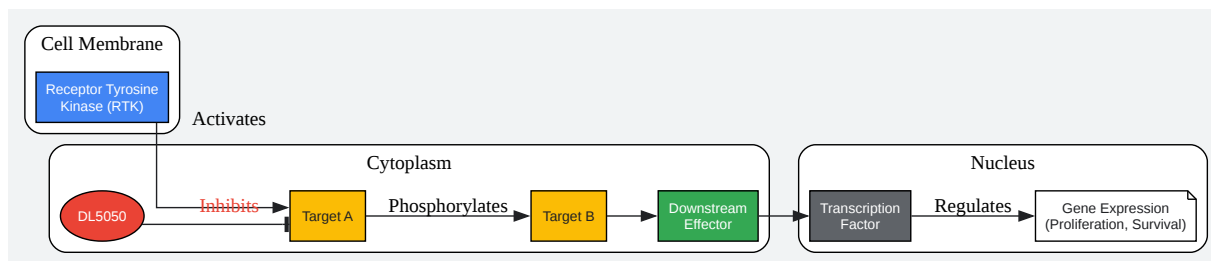
Protocol: Murine Pharmacokinetic Study

- Subjects: Male C57BL/6 mice (n=3 per group), aged 8-10 weeks.
- Administration:
 - IV Group: **DL5050** was administered as a single bolus injection into the tail vein at a dose of 5 mg/kg.
 - PO Group: **DL5050** was administered via oral gavage at a dose of 20 mg/kg.

- **Sample Collection:** Blood samples (approx. 50 μ L) were collected from the saphenous vein at predetermined time points (0.25, 0.5, 1, 2, 4, 8, and 24 hours post-dose).
- **Sample Analysis:** Plasma was isolated by centrifugation. The concentration of **DL5050** in plasma was quantified using a validated LC-MS/MS (Liquid Chromatography with tandem mass spectrometry) method.
- **Data Analysis:** Pharmacokinetic parameters were calculated using non-compartmental analysis software.

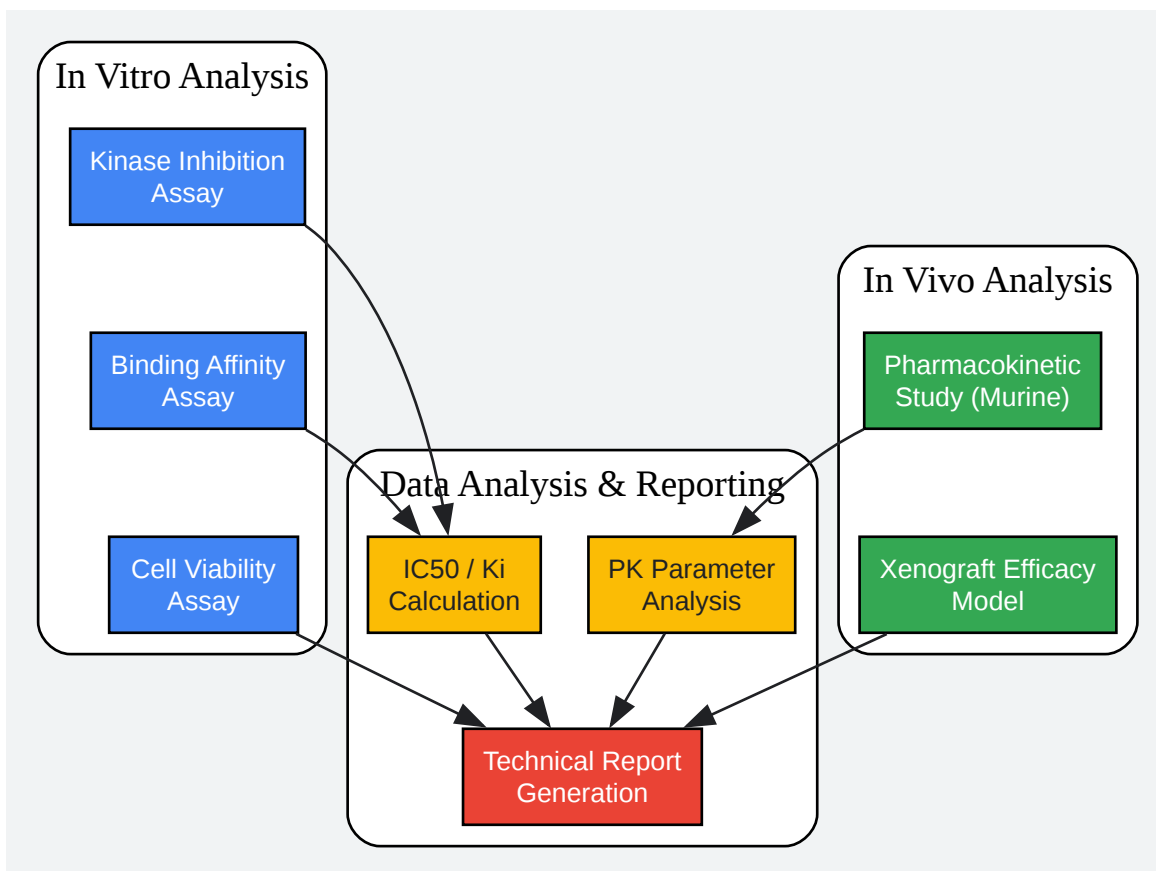
Visualized Pathways and Workflows

The following diagrams illustrate the proposed signaling pathway of **DL5050** and the experimental workflow for its evaluation.



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Caption: Proposed mechanism of action for **DL5050** in its target signaling cascade.



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